

Personal protective equipment for handling 2,6-Di-tert-butyl-4-nitrophenol

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Compound of Interest

Compound Name: 2,6-Di-tert-butyl-4-nitrophenol

Cat. No.: B147179

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Essential Safety and Handling Guide for 2,6-Di-tert-butyl-4-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, immediate safety and logistical information for the handling and disposal of **2,6-Di-tert-butyl-4-nitrophenol**. Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **2,6-Di-tert-butyl-4-nitrophenol**. The following table summarizes the recommended PPE for handling this chemical.

Body Part	Recommended Protection	Specifications/Standards
Eyes/Face	Safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards.
Skin	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber). Fire/flamm resistant and impervious lab coat or coveralls.	Inspect gloves for any signs of degradation or puncture before use.
Respiratory	A full-face respirator is recommended if exposure limits are exceeded or if dust is generated.	Use a NIOSH/MSHA-approved respirator.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2,6-Di-tert-butyl-4-nitrophenol** is essential to minimize risks.

- Preparation:
 - Ensure a calibrated and certified chemical fume hood is used for all handling procedures.
 - Verify that a safety shower and eyewash station are readily accessible and in good working order.
 - Assemble all necessary PPE and inspect for integrity.
 - Have a chemical spill kit readily available.
- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
 - Avoid the formation of dust when handling the solid material.

- Ground all equipment to prevent static discharge, which could ignite dust.
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Storage:
 - Store in a tightly closed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Disposal Plan

The disposal of **2,6-Di-tert-butyl-4-nitrophenol** and its contaminated materials must be managed as hazardous waste.

- Waste Segregation:
 - Collect all waste containing **2,6-Di-tert-butyl-4-nitrophenol** in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Containerization:
 - Use a container compatible with nitrophenol compounds (e.g., high-density polyethylene - HDPE).
 - The container must be labeled with "Hazardous Waste," the full chemical name, and appropriate hazard pictograms (e.g., toxic, environmental hazard).
- Disposal Method:

- The primary and recommended method for the disposal of nitrophenol waste is incineration by a licensed professional waste disposal service.
- Consult your institution's EHS department for specific procedures and to arrange for waste pickup.
- Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Quantitative Data Summary

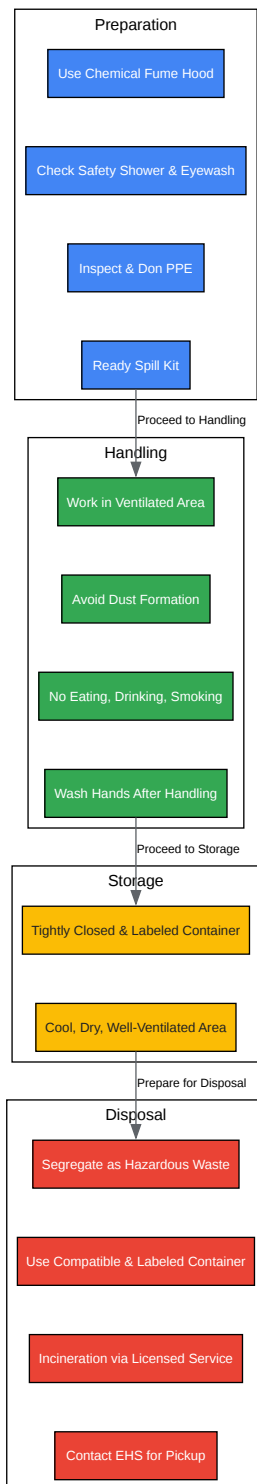
The following table provides a summary of available quantitative data. Note that specific occupational exposure limits for **2,6-Di-tert-butyl-4-nitrophenol** have not been established. The values for the structurally similar compound, 2,6-di-tert-butyl-p-cresol, are provided as a conservative reference.

Parameter	Value	Source/Notes
NIOSH REL (Recommended Exposure Limit)	10 mg/m ³ (TWA)	For 2,6-di-tert-butyl-p-cresol.[1] [2]
ACGIH TLV (Threshold Limit Value)	2 mg/m ³ (TWA, inhalable fraction and vapor)	For 2,6-di-tert-butyl-p-cresol.[2]
Glove Breakthrough Time (General Guidance)	Nitrile Rubber: Good to Excellent Butyl Rubber: Excellent	Specific breakthrough times for 2,6-Di-tert-butyl-4-nitrophenol are not available. This is a general guide for phenols and nitro compounds. Always inspect gloves for any sign of degradation.

Workflow for Safe Handling and Disposal

The following diagram outlines the logical workflow for the safe handling and disposal of **2,6-Di-tert-butyl-4-nitrophenol**.

Safe Handling and Disposal Workflow for 2,6-Di-tert-butyl-4-nitrophenol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **2,6-Di-tert-butyl-4-nitrophenol**.

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References

- 1. 1988 OSHA PEL Project - 2,6-di-tert-butyl-p-cresol (DBPD) | NIOSH | CDC [archive.cdc.gov]
- 2. nj.gov [nj.gov]
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